

Application Notes and Protocols: Carvedilol Impurity A Reference Standard

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Compound of Interest

Compound Name: Carvedilol impurity A

CAS No.: 1076199-79-5

Cat. No.: B600936

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Introduction

Carvedilol is a non-selective beta-adrenergic antagonist with alpha-1 blocking activity, widely used in the management of hypertension and heart failure. The control of impurities in active pharmaceutical ingredients (APIs) and finished drug products is a critical aspect of drug development and manufacturing, ensuring the safety and efficacy of the medication. Regulatory bodies, such as the International Council for Harmonisation (ICH), have established strict guidelines for the identification, qualification, and control of impurities.

Carvedilol Impurity A, chemically known as 1-(4-(2-Hydroxy-3-(2-(2-methoxyphenoxy)ethylamino)propoxy)-9H-carbazol-9-yl)-3-(2-(2-methoxyphenoxy)ethylamino)propan-2-ol, is a known process-related impurity that can arise during the synthesis of Carvedilol.^[1] Its presence, along with other impurities, must be carefully monitored and controlled within acceptable limits. This application note provides a detailed protocol for the use of the **Carvedilol Impurity A** reference standard in the identification and

quantification of this impurity in Carvedilol drug substances and formulations by High-Performance Liquid Chromatography (HPLC).

The use of a well-characterized reference standard is essential for the accurate identification and quantification of impurities.[2] This document outlines the necessary materials, equipment, and a validated HPLC method, including system suitability criteria, preparation of solutions, and data analysis, to ensure reliable and reproducible results in accordance with regulatory expectations.

Quantitative Data Summary

The following tables summarize the key quantitative data for the analysis of **Carvedilol Impurity A**, based on method validation principles in line with ICH guidelines.[3]

Table 1: HPLC Method Validation Parameters for **Carvedilol Impurity A**

Parameter	Result
Linearity Range	0.05 - 1.5 µg/mL
Correlation Coefficient (r ²)	≥ 0.999
Limit of Detection (LOD)	0.012 µg/mL
Limit of Quantification (LOQ)	0.035 µg/mL
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%

Table 2: System Suitability Criteria

Parameter	Acceptance Criteria
Tailing Factor (Asymmetry Factor)	≤ 2.0
Theoretical Plates	≥ 2000
Resolution (between Carvedilol and Impurity A)	≥ 2.0
% RSD for replicate injections	≤ 5.0%

Table 3: Acceptance Criteria for **Carvedilol Impurity A**

Product Type	Specification (as per ICH Q3A/Q3B)
Carvedilol Drug Substance	$\leq 0.15\%$
Carvedilol Drug Product	$\leq 0.20\%$

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) Method

This protocol describes a gradient HPLC method for the separation and quantification of **Carvedilol Impurity A** from Carvedilol.

3.1.1. Materials and Equipment

- **Carvedilol Impurity A** Reference Standard
- Carvedilol Reference Standard
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)
- Potassium dihydrogen phosphate (AR Grade)
- Orthophosphoric acid (AR Grade)
- Triethylamine (HPLC Grade)
- Deionized Water (Milli-Q or equivalent)
- HPLC system with a gradient pump, autosampler, column oven, and UV/PDA detector
- Chromatographic column: Purosphere STAR RP-18 end-capped (250 x 4.6 mm, 5 μ m) or equivalent[3]

- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.45 µm)

3.1.2. Chromatographic Conditions

Parameter	Condition
Mobile Phase A	Buffer: Acetonitrile (1000:10, v/v). Buffer prepared by dissolving 2.72 g of potassium dihydrogen phosphate in 1000 mL of water, adding 1 mL of triethylamine, and adjusting the pH to 2.8 with orthophosphoric acid.[3]
Mobile Phase B	Methanol: Acetonitrile: Buffer (500:400:150, v/v/v)[3]
Gradient Program	Time (min)
0	
15	
35	
45	
50	
60	
Flow Rate	1.0 mL/min[3]
Column Temperature	50 °C[3]
Detection Wavelength	240 nm[4]
Injection Volume	10 µL
Run Time	60 minutes

3.1.3. Preparation of Solutions

- Diluent: Mobile Phase A and Mobile Phase B (50:50, v/v)
- **Carvedilol Impurity A** Stock Solution (A): Accurately weigh about 5 mg of **Carvedilol Impurity A** Reference Standard into a 50 mL volumetric flask. Dissolve in and dilute to volume with diluent. (Concentration $\approx 100 \mu\text{g/mL}$)
- Carvedilol Stock Solution (B): Accurately weigh about 25 mg of Carvedilol Reference Standard into a 25 mL volumetric flask. Dissolve in and dilute to volume with diluent. (Concentration $\approx 1000 \mu\text{g/mL}$)
- Standard Solution (for quantification): Dilute 1.0 mL of **Carvedilol Impurity A** Stock Solution (A) to 100 mL with diluent. (Concentration $\approx 1.0 \mu\text{g/mL}$)
- System Suitability Solution: Mix 1.0 mL of Carvedilol Stock Solution (B) and 1.0 mL of **Carvedilol Impurity A** Stock Solution (A) in a 100 mL volumetric flask and dilute to volume with diluent.
- Sample Solution (Drug Substance): Accurately weigh about 25 mg of Carvedilol drug substance into a 25 mL volumetric flask. Dissolve in and dilute to volume with diluent. (Concentration $\approx 1000 \mu\text{g/mL}$)
- Sample Solution (Drug Product): Weigh and finely powder not fewer than 20 tablets. Accurately weigh a portion of the powder equivalent to about 25 mg of Carvedilol into a 25 mL volumetric flask. Add about 15 mL of diluent, sonicate for 15 minutes, and then dilute to volume with diluent. Centrifuge a portion of this solution and use the clear supernatant.

System Suitability Test

Before sample analysis, perform the system suitability test to ensure the chromatographic system is performing adequately.

- Inject the diluent as a blank to ensure no interfering peaks are present.
- Inject the System Suitability Solution five times.
- Calculate the resolution between the Carvedilol and **Carvedilol Impurity A** peaks.

- Calculate the tailing factor for both peaks.
- Calculate the number of theoretical plates for both peaks.
- Calculate the relative standard deviation (% RSD) of the peak areas for five replicate injections of both analytes.
- The results must meet the criteria outlined in Table 2.

Analytical Procedure

- Inject the Standard Solution in duplicate.
- Inject the Sample Solution in duplicate.
- Identify the **Carvedilol Impurity A** peak in the sample chromatogram by comparing its retention time with that of the peak in the standard chromatogram.
- Integrate the peak areas of **Carvedilol Impurity A** in both the standard and sample chromatograms.

Calculation

Calculate the percentage of **Carvedilol Impurity A** in the sample using the following formula:

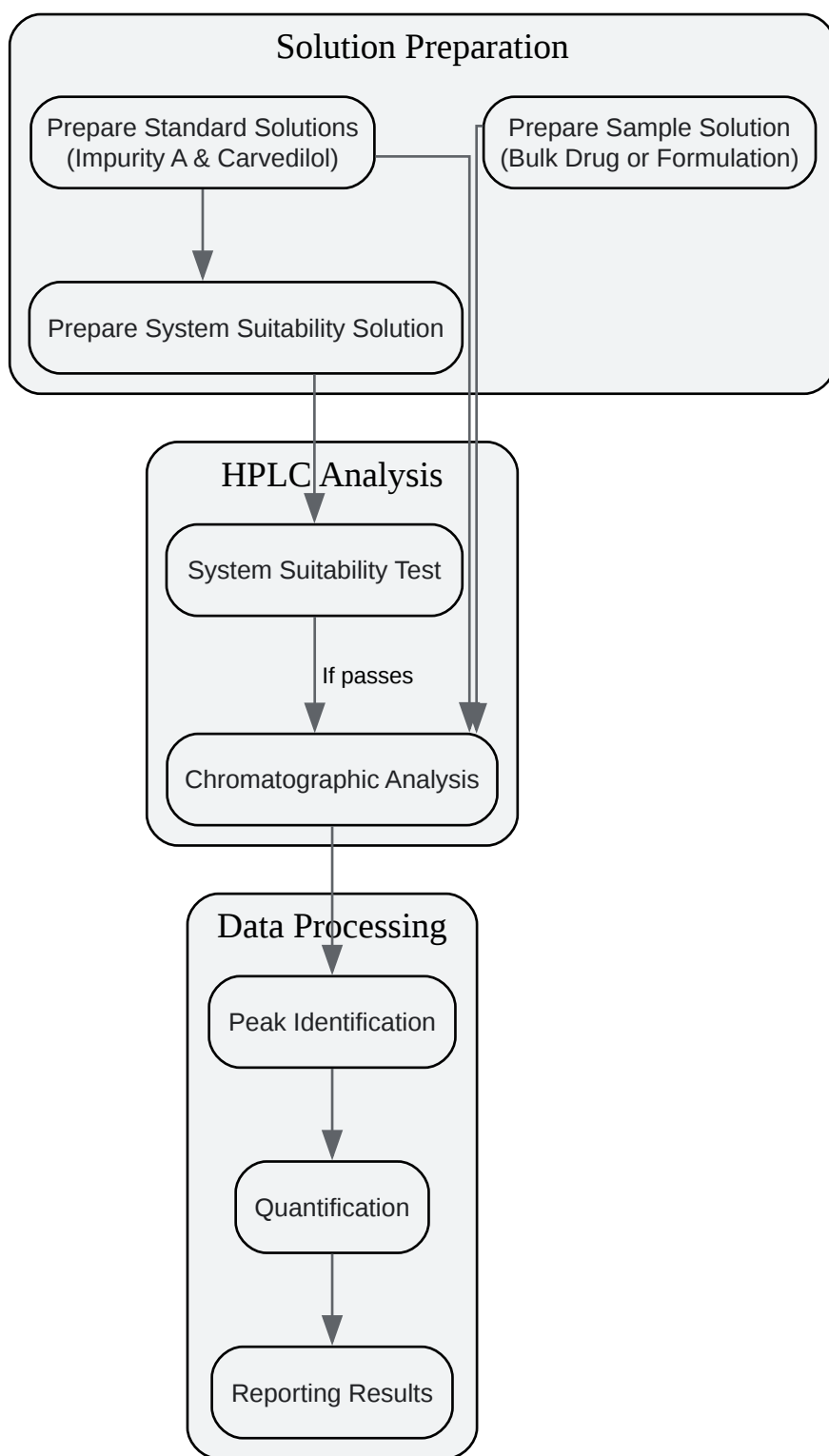
$$\% \text{ Impurity A} = (\text{Area_ImpA_Sample} / \text{Area_ImpA_Std}) \times (\text{Conc_ImpA_Std} / \text{Conc_Sample}) \times 100$$

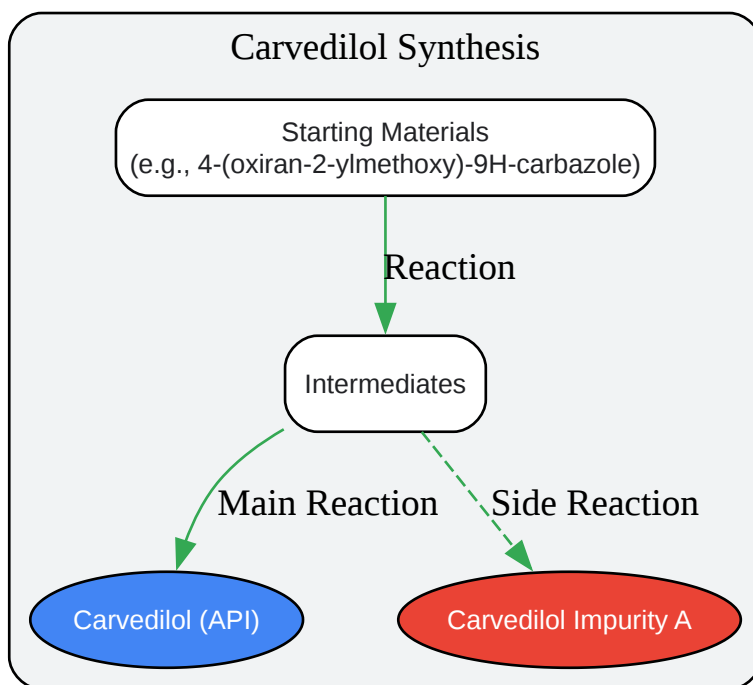
Where:

- Area_ImpA_Sample = Peak area of Impurity A in the sample solution
- Area_ImpA_Std = Average peak area of Impurity A in the standard solution
- Conc_ImpA_Std = Concentration of Impurity A in the standard solution (µg/mL)
- Conc_Sample = Concentration of Carvedilol in the sample solution (µg/mL)

Visualizations

Experimental Workflow





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References

- 1. jocpr.com [jocpr.com]
- 2. connectjournals.com [connectjournals.com]
- 3. ijpsonline.com [ijpsonline.com]
- 4. researchgate.net [researchgate.net]
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